

rosaramicin stability improvement strategies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rosaramicin

CAS No.: 35834-26-5

Cat. No.: S541816

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Rosaramicin Overview and Basic Data

Rosaramicin is a lipid-soluble macrolide antibiotic produced by *Micromonospora rosaria* [1] [2]. The table below summarizes its core biological and physicochemical properties.

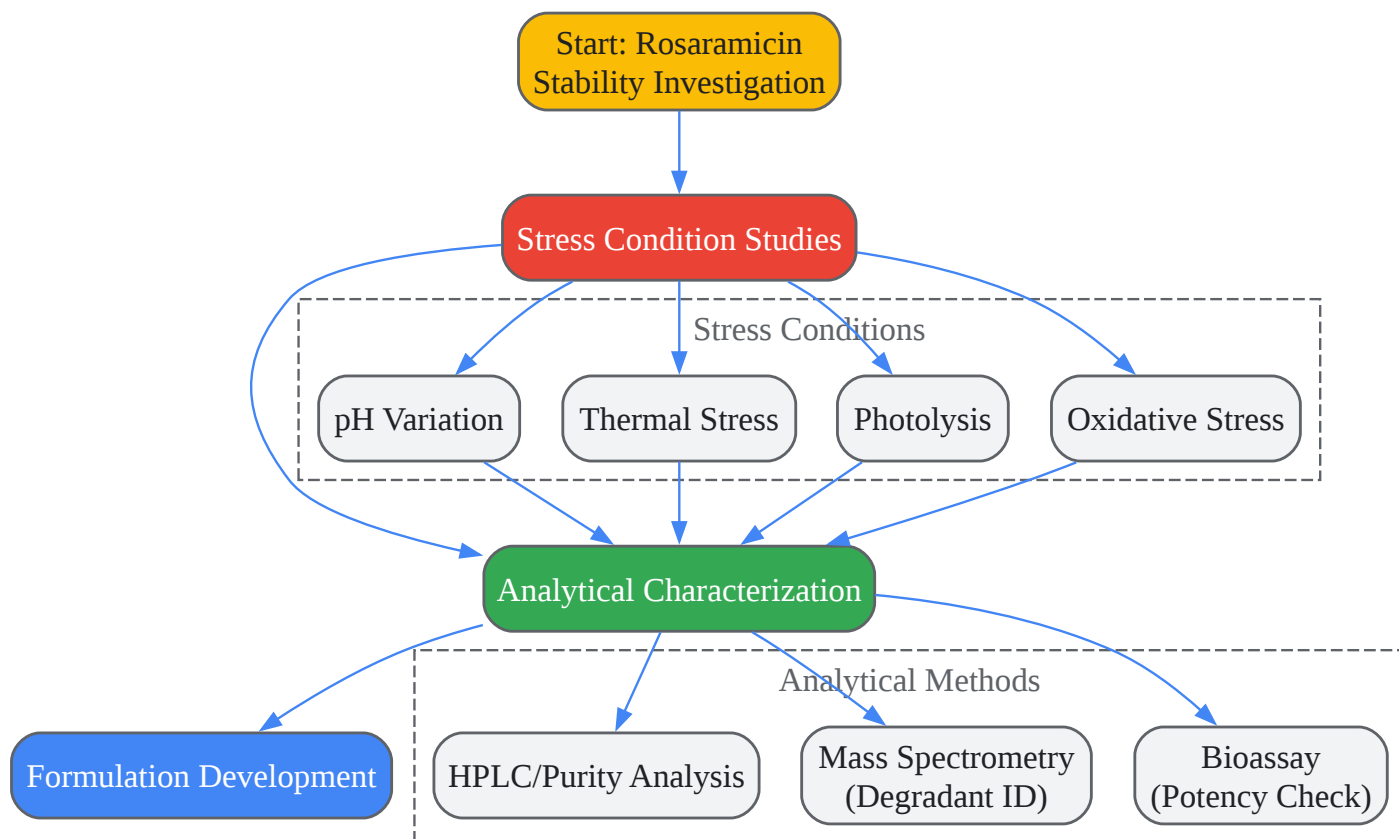
Physicochemical & Biological Profile of Rosaramicin

Property	Description / Value
Chemical Name	Systematic IUPAC name: [(1S,2R,3R,7R,8S,9S,10R,12R,14E,16S)-9-[[[(2S,3R,4S,6R)-4-(Dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy]-3-ethyl-7-hydroxy-2,8,12,16-tetramethyl-5,13-dioxo-4,17-dioxabicyclo[14.1.0]heptadec-14-en-10-yl]acetaldehyde [3]
Molecular Formula	$C_{31}H_{51}NO_9$ [3]
Molecular Weight	581.747 g·mol ⁻¹ [3]
Melting Point	119-122 °C [3]
Appearance	Solid at room temperature [3]

Property	Description / Value
LogP	2.67 (indicates moderate lipophilicity) [3]
Primary Activity	Macrolide antibiotic; active against Gram-positive bacteria, with improved activity against some Gram-negative strains compared to erythromycin [2]. Also active against <i>Neisseria gonorrhoeae</i> , <i>Chlamydia trachomatis</i> , <i>Ureaplasma urealyticum</i> , and <i>Mycoplasma hominis</i> [3].
Solubility	Likely low water solubility; suggested solvents for stock solutions include DMSO, ethanol, or DMF [3]

Suggested Experimental Workflow for Stability Profiling

Since explicit stability data is unavailable, you can establish a characterization protocol. The following diagram outlines a systematic approach to profile **Rosaramicin's** stability.



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Key Experimental Steps

- **Stress Condition Studies:** Subject **Rosaramicin** to various stress conditions to identify degradation pathways.
 - **pH Stability:** Prepare solutions in buffers across a wide pH range (e.g., 1-10) and monitor degradation over time at controlled temperatures [3].
 - **Thermal Stability:** Expose solid API and solutions to elevated temperatures (e.g., 40°C, 60°C, 80°C).
 - **Photostability:** Follow ICH Q1B guidelines to test the effects of UV and visible light.
 - **Oxidative Stability:** Challenge with low concentrations of oxidizing agents like hydrogen peroxide.

- **Analytical Characterization:** Use HPLC with UV/VIS or MS detection to separate and quantify the parent compound and its degradants. A bioassay can confirm the retention of antimicrobial activity after stress [3].

Formulation and Handling Guidance

The following table consolidates available information and inferred strategies for handling **Rosaramicin**.

Formulation & Troubleshooting Guide

Category	Guidance / Potential Strategy	Rationale / Notes
General Handling	Store as a powder at -20°C ; protect from light and moisture. For solutions, -80°C is recommended for long-term storage (6 months) [3].	Standard practice for labile organic compounds to minimize thermal and hydrolytic degradation.
Solubility & Stock Prep	Use DMSO for primary stock solutions. For <i>in vivo</i> studies, use validated solvent mixtures like DMSO:Tween 80:Saline (10:5:85) or suspend in 0.5% CMC Na for oral administration [3].	Overcomes inherent low water solubility. <i>In vivo</i> formulations are designed to maintain compound in solution and enhance bioavailability.
Troubleshooting: Low Activity	Confirm potency via bioassay against a known sensitive strain (e.g., <i>S. aureus</i>). Check for degradation by HPLC before use [2].	Loss of potency indicates possible decomposition.
Troubleshooting: In vivo Toxicity	Closely monitor dosage. High doses (e.g., 250 mg/kg/day IM in rabbits) caused acute, fatal enterocolitis [4].	Suggests a narrow therapeutic index. Dose escalation studies require careful design.

Critical Safety and Toxicity Note

Preclinical studies highlight a significant toxicity concern. In a rabbit model, a high parenteral dosage of **250 mg/kg per day** resulted in **acute, fulminant enterocolitis and death** within 48 hours in 7 out of 8 animals [4]. This underscores the critical importance of careful dose selection and safety monitoring in any *in vivo* research with **Rosaramicin**.

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